

# vinyl chloroacetate chemical structure and properties

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## Compound of Interest

Compound Name: *Vinyl chloroacetate*

Cat. No.: *B1346916*

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## An In-depth Technical Guide to Vinyl Chloroacetate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Vinyl chloroacetate** (VCA) is a versatile chemical intermediate with the CAS number 2549-51-1.[1][2] It is a colorless to light yellow liquid that is insoluble in water but soluble in organic solvents like ethanol, ether, and benzene.[1][3] This document provides a comprehensive overview of its chemical structure, properties, and relevant experimental protocols, tailored for a technical audience in research and development.

## Chemical Structure and Identification

**Vinyl chloroacetate** is the vinyl ester of chloroacetic acid.[4] Its structure is characterized by a vinyl group attached to the carboxylate group of chloroacetic acid.

Identifier	Value
IUPAC Name	ethenyl 2-chloroacetate <a href="#">[1]</a>
CAS Number	2549-51-1 <a href="#">[1]</a>
Molecular Formula	C4H5ClO2 <a href="#">[1]</a>
Molecular Weight	120.53 g/mol <a href="#">[1]</a>
SMILES	C=COc(=O)CCl <a href="#">[1]</a>
InChI	InChI=1S/C4H5ClO2/c1-2-7-4(6)3-5/h2H,1,3H2 <a href="#">[1]</a>

## Physicochemical Properties

A summary of the key physical and chemical properties of **vinyl chloroacetate** is presented below.

Property	Value
Appearance	Colorless to light yellow liquid <a href="#">[1][3]</a>
Boiling Point	136 °C (at atmospheric pressure); 37-38 °C (at 16 mmHg) <a href="#">[3][5]</a>
Density	1.192 g/mL at 20 °C <a href="#">[3]</a>
Refractive Index	n20/D 1.444 <a href="#">[3][6]</a>
Flash Point	51 °C <a href="#">[3][7]</a>
Vapor Pressure	6.973 hPa at 20 °C <a href="#">[3][8]</a>
Water Solubility	Insoluble/Difficult to mix in water <a href="#">[1][3]</a>
Solubility in Organic Solvents	Soluble in ethanol, carbon tetrachloride, ether, dimethylformamide, and benzene <a href="#">[3][9]</a>

## Reactivity and Hazards

**Vinyl chloroacetate** is a reactive and hazardous chemical. It is a flammable liquid and its vapors can form explosive mixtures with air.[\[1\]](#)[\[10\]](#) It is incompatible with strong oxidizing agents, acids, and bases.[\[10\]](#)[\[11\]](#) Reaction with acids or caustic solutions can generate heat.[\[1\]](#) It is also known to be a lachrymator, causing irritation to the eyes, skin, and mucous membranes.[\[1\]](#)[\[4\]](#) Ingestion, inhalation, or skin absorption can be toxic.[\[1\]](#)

## Experimental Protocols

### Synthesis of Vinyl Chloroacetate

A common method for the synthesis of **vinyl chloroacetate** is the vinylation of chloroacetic acid with acetylene in the presence of a mercury salt catalyst.[\[4\]](#)[\[12\]](#)

Materials:

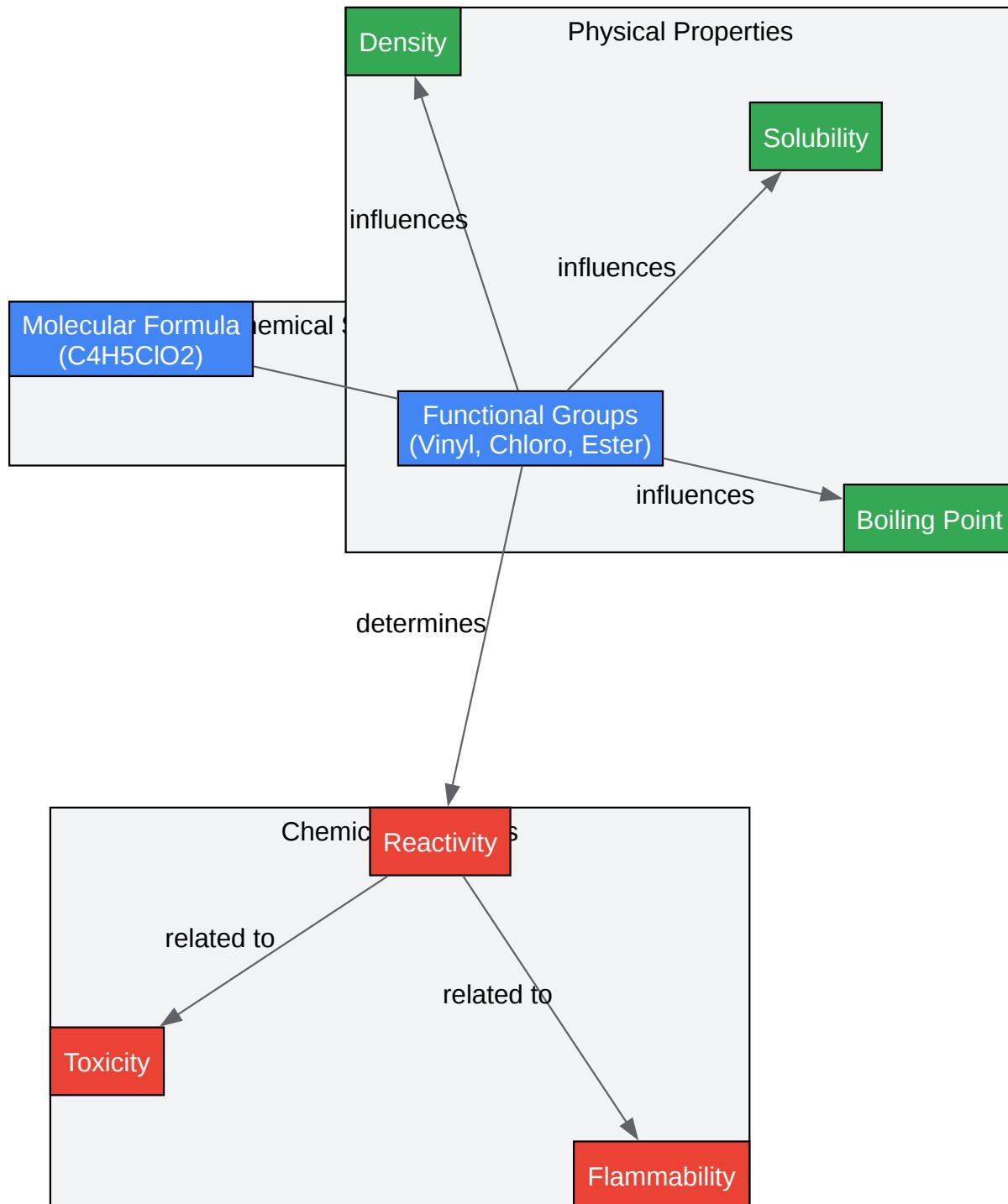
- Chloroacetic acid
- Acetylene gas
- Yellow mercuric oxide (catalyst)[\[4\]](#)
- Hydroquinone (stabilizer)[\[4\]](#)

Procedure (based on a literature method):[\[4\]](#)

- A reaction flask is charged with chloroacetic acid, yellow mercuric oxide, and hydroquinone.
- The mixture is heated until the chloroacetic acid melts.
- A stream of acetylene gas is then passed through the reaction mixture with vigorous stirring.
- The reaction temperature is maintained, and the absorption of acetylene is monitored.
- After the reaction is complete, the crude product is separated from the catalyst.
- The product is then purified by distillation under reduced pressure.

# Logical Relationships of Vinyl Chloroacetate Properties

The following diagram illustrates the interconnectedness of the chemical structure and the physical and chemical properties of **vinyl chloroacetate**.

[Click to download full resolution via product page](#)**Interrelationships of Vinyl Chloroacetate Properties.**

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